

A Technical Guide to the Physical Properties of 2-Methyleneglutaronitrile

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Compound of Interest

Compound Name: 2-Methyleneglutaronitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2-Methyleneglutaronitrile**, a significant chemical intermediate. The following sections detail its boiling point and density, the experimental methodologies for their determination, and a visualization of its synthesis pathway. This document is intended to serve as a comprehensive resource for professionals in research and development.

Core Physical Properties

The physical characteristics of **2-Methyleneglutaronitrile** are crucial for its handling, application in synthesis, and purification processes. The boiling point and density are fundamental parameters for laboratory and industrial applications.

Data Presentation

The quantitative physical data for **2-Methyleneglutaronitrile** are summarized in the table below for clear reference.

Physical Property	Value	Conditions
Boiling Point	75-78 °C	at 0.15 Torr
254 °C	at atmospheric pressure (literature value) [1]	
Density	0.976 g/cm ³	at 25 °C [2]
0.9756 g/cm ³	at 25 °C [3]	

Experimental Protocols

Precise measurement of physical properties is contingent on rigorous experimental protocols. The following methodologies describe standard procedures for determining the boiling point and density of a liquid compound like **2-Methyleneglutaronitrile**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds like **2-Methyleneglutaronitrile**, which may have a high boiling point at atmospheric pressure, vacuum distillation or micro-scale methods are often employed to prevent decomposition.

Method 1: Distillation

This method is suitable for determining the boiling point of a substance while also purifying it.

- Apparatus Setup: A simple distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a collection flask. For high-boiling liquids, the apparatus should be set up for vacuum distillation.
- Sample Preparation: The distilling flask is charged with **2-Methyleneglutaronitrile** (at least 5 mL) and a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- Heating: The flask is gently heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb.

- Temperature Reading: The temperature is recorded when it stabilizes, which corresponds to the boiling point at the given pressure. The bulk of the material should be distilling at this temperature.[4]
- Pressure Recording: The atmospheric or vacuum pressure is recorded.

Method 2: Thiele Tube Method

This micro-scale method is ideal for determining the boiling point with a small amount of sample.[4]

- Sample Preparation: A small amount of **2-Methyleneglutaronitrile** is placed in a small test tube or a Durham tube. A capillary tube, sealed at one end, is inverted and placed inside the sample tube.[4]
- Apparatus Setup: The sample tube is attached to a thermometer.[4]
- Heating: The assembly is heated in a Thiele tube containing mineral oil.[4]
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued.[4]
- Boiling Point Determination: The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube as the apparatus cools.[4]

Determination of Density

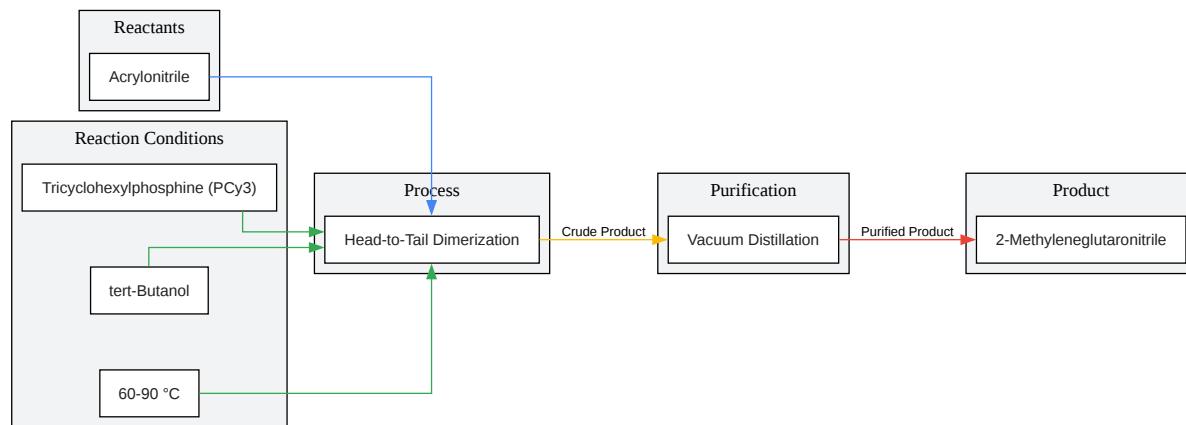
Density is the mass per unit volume of a substance. For liquids, this can be determined with high accuracy using a pycnometer or more simply with a graduated cylinder and balance.

- Mass Measurement of Empty Container: The mass of a clean, dry graduated cylinder or pycnometer is accurately measured using an electronic balance.[5]
- Volume Measurement: A known volume of **2-Methyleneglutaronitrile** is added to the graduated cylinder. The volume is read from the bottom of the meniscus. If using a pycnometer, it is filled to its calibrated volume.[5]

- Mass Measurement of Filled Container: The mass of the container with the liquid is measured.[5]
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the filled container. The density is then calculated by dividing the mass of the liquid by its volume.

Synthesis Workflow

2-Methyleneglutaronitrile is synthesized via the head-to-tail dimerization of acrylonitrile. This process is a key industrial reaction and is visualized below.



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Caption: Synthesis of **2-Methyleneglutaronitrile** via catalytic dimerization of acrylonitrile.

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